

# Safeguarding Your Research: A Comprehensive Guide to Handling 5-Chlorovaleric Acid

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## Compound of Interest

Compound Name: 5-Chlorovaleric acid

Cat. No.: B053291

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For researchers, scientists, and professionals in drug development, the safe handling of chemicals is paramount. This guide provides essential safety and logistical information for **5-Chlorovaleric acid**, including detailed operational and disposal plans to ensure a secure laboratory environment.

## Chemical Profile and Hazards

**5-Chlorovaleric acid** (CAS No. 1119-46-6), also known as 5-chloropentanoic acid, is a colorless to pale yellow liquid with a pungent odor.<sup>[1]</sup> It is classified as a corrosive substance that can cause severe burns to the skin, eyes, and respiratory tract upon contact or inhalation.<sup>[2]</sup> Ingestion can lead to burns in the gastrointestinal tract.<sup>[2]</sup> It is crucial to handle this chemical with appropriate precautions to mitigate these risks.

## Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C5H9ClO2	[3]
Molecular Weight	136.58 g/mol	[3]
Appearance	Colorless to light yellow clear liquid	[3]
Melting Point	18 °C	[3]
Density	1.170 g/mL at 20 °C	[3]
Flash Point	> 110 °C (> 230 °F)	[2]
Storage Temperature	2-8°C	

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory when handling **5-Chlorovaleric acid** to prevent exposure.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Goggles and Face Shield	Use tightly fitting safety goggles.[4] For maximum protection against splashes, a full-face shield (minimum 8-inch) is also required.[4][5]
Skin Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves.[2] Nitrile or butyl rubber gloves are recommended for handling acids.[6] Inspect gloves before each use.
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[2] A lab coat, apron (PVC), or a full-body suit should be worn.[5][7]	
Footwear	Closed-toe shoes are required. For larger quantities or in case of a spill, chemical-resistant boots are recommended.[8][9]	
Respiratory Protection	Respirator	All handling must be conducted in a chemical fume hood.[2] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for acid gases.[2][6]

## Operational Plan: Handling 5-Chlorovaleric Acid

Adherence to a strict, step-by-step protocol is essential for the safe handling of **5-Chlorovaleric acid**.

## Pre-Operational Checks

- **Verify Emergency Equipment:** Ensure that a safety shower and an eyewash station are readily accessible and in good working order.[\[2\]](#)
- **Assemble PPE:** Don all required personal protective equipment as detailed in the table above.
- **Prepare Work Area:** Conduct all work in a certified chemical fume hood.[\[2\]](#) Ensure the work area is clean and uncluttered.
- **Gather Spill Control Materials:** Have a chemical spill kit readily available, including an inert absorbent material (e.g., vermiculite, sand, or cat litter) and a neutralizing agent for acids (e.g., sodium bicarbonate or soda ash).[\[2\]](#)[\[10\]](#)

## Handling Procedure

- **Transporting:** When moving **5-Chlorovaleric acid**, use a secondary container to prevent spills.
- **Dispensing:** Carefully dispense the required amount, avoiding splashing. Keep the container opening away from your face.
- **Reactions:** If using in a reaction, add it slowly to other reagents to control any exothermic processes.
- **Container Management:** Keep the container tightly closed when not in use.[\[2\]](#)

## Post-Handling Procedure

- **Decontamination:** Wipe down the work surface with an appropriate cleaning agent.
- **PPE Removal:** Remove gloves and other PPE carefully to avoid skin contact.[\[7\]](#) Wash hands thoroughly with soap and water after handling.[\[4\]](#)
- **Storage:** Store **5-Chlorovaleric acid** in a cool, dry, well-ventilated area designated for corrosive materials.[\[2\]](#) The recommended storage temperature is 2-8°C.[\[4\]](#)

## Emergency and Disposal Plans

### First Aid Measures

Immediate action is critical in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek immediate medical attention.[2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Seek immediate medical attention.[2]
Inhalation	Move the person to fresh air immediately.[2] If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. [2] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[4] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[2] Seek immediate medical attention.[2]

### Spill Response

In the event of a spill, follow these steps:

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, but avoid creating airborne vapors.
- Contain the Spill: Create a dike around the spill using an inert absorbent material.[10]
- Neutralize (for acid spills): Cautiously apply a neutralizing agent like soda ash or sodium bicarbonate from the outside of the spill inwards.[10][11]

- Absorb: Once neutralized, absorb the residue with an inert material.[\[2\]](#)
- Collect and Package: Scoop the absorbed material into a suitable, labeled container for hazardous waste.[\[12\]](#)
- Decontaminate: Clean the spill area with a mild detergent and water.[\[11\]](#)

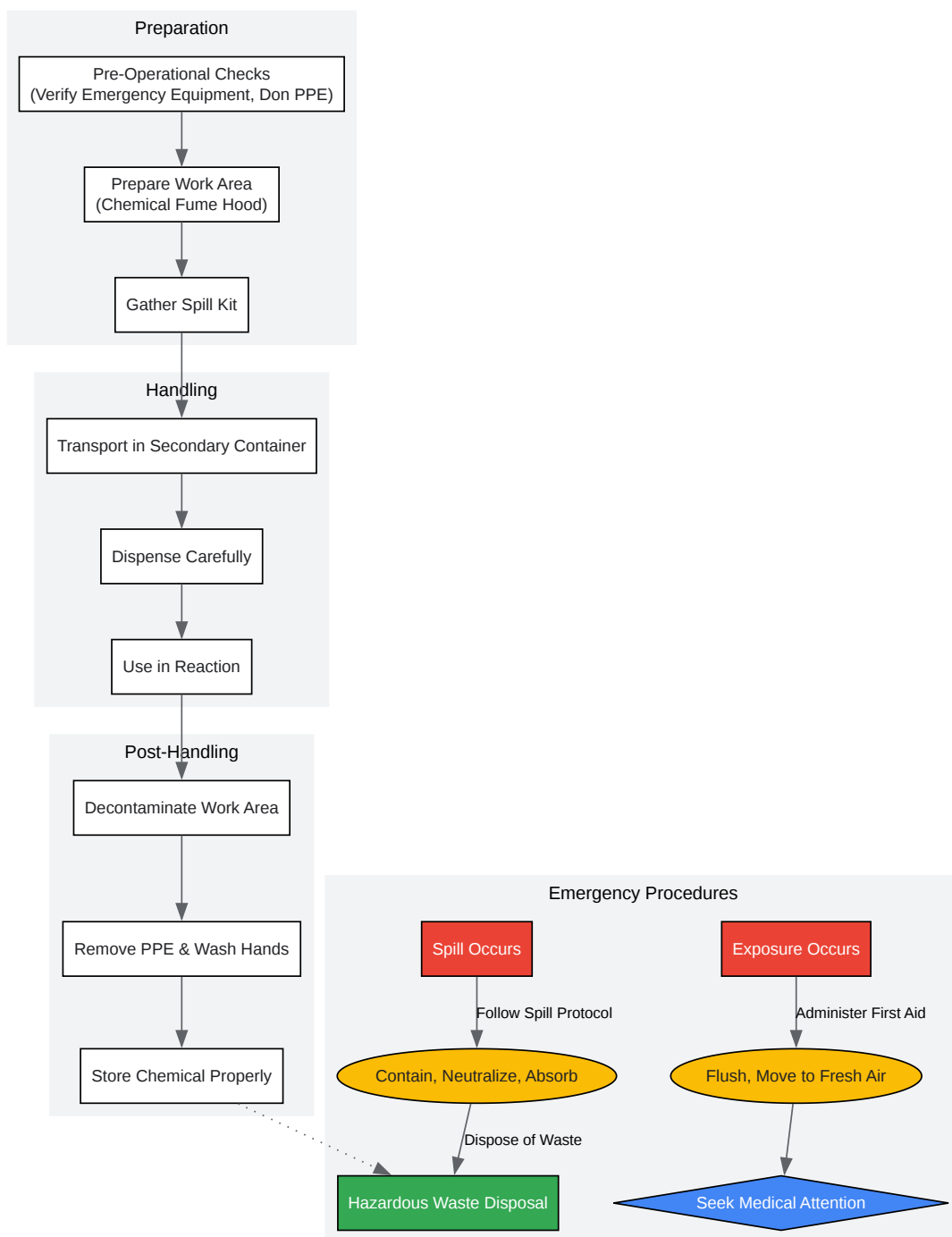
## Disposal Plan

**5-Chlorovaleric acid** and any contaminated materials must be treated as hazardous waste.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams.[\[4\]](#)
- Labeling: Clearly label the waste container as "Hazardous Waste" and include the chemical name "**5-Chlorovaleric acid**."
- Disposal: All waste must be handled in accordance with local, state, and federal regulations. [\[7\]](#) Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.[\[11\]](#)

## Procedural Workflow

## Workflow for Handling 5-Chlorovaleric Acid



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Caption: Workflow for the safe handling and emergency response for **5-Chlorovaleric acid**.

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